

Comparative Technical Guide: 5-Methyl-2-nitrosopyridine vs. 2-Nitro-5-methylpyridine

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Compound of Interest

Compound Name: *Pyridine, 5-methyl-2-nitroso-*

CAS No.: *104712-04-1*

Cat. No.: *B561310*

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Executive Summary: The Stability vs. Reactivity Trade-off

For researchers in medicinal chemistry and organic synthesis, distinguishing these two isomers is a matter of selecting between a stable building block and a transient reactive intermediate.

- 2-Nitro-5-methylpyridine is a stable, commercially available "brick." It is primarily used as a precursor to 2-amino-5-methylpyridine or as an electrophilic scaffold for nucleophilic aromatic substitution ().
- 5-Methyl-2-nitrosopyridine is a highly reactive "mortar." It is rarely isolated due to dimerization but is generated in situ to serve as a potent dienophile in Hetero-Diels-Alder (HDA) reactions, particularly for functionalizing complex natural products (e.g., thebaine, vitamin D analogs).

Chemical Identity & Physical Properties

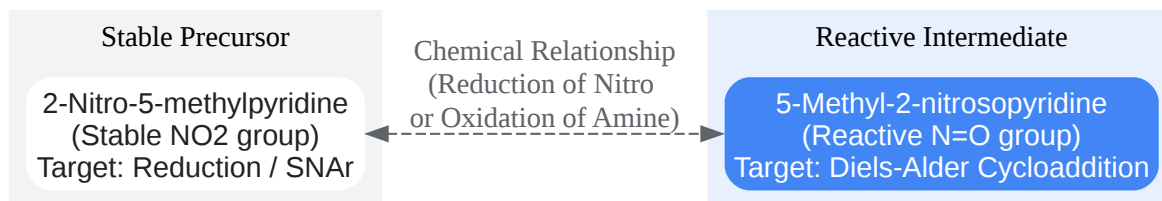
The fundamental difference lies in the oxidation state of the nitrogen atom attached to the pyridine ring:

for the nitro group and

for the nitroso group.

Feature	2-Nitro-5-methylpyridine	5-Methyl-2-nitrosopyridine
CAS Registry	21203-68-9	104712-04-1 (Rare)
Functional Group	Nitro ()	Nitroso ()
Oxidation State (N)	+3	+1
Appearance	Yellow crystalline solid	Green/Blue oil (monomer) Tan solid (dimer)
Stability	High; shelf-stable at RT	Low; dimerizes rapidly; light-sensitive
Primary Reactivity	Reduction,	Hetero-Diels-Alder (Dienophile)
Solubility	Soluble in DCM, EtOAc, MeOH	Soluble in DCM, (Green solution)

Structural Visualization



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Figure 1: Functional classification of the two isomers.

Synthetic Pathways & Production

A. 2-Nitro-5-methylpyridine (The Stable Isomer)

Direct nitration of 3-picoline (3-methylpyridine) is difficult due to the electron-deficient nature of the pyridine ring. Industrial synthesis typically utilizes N-oxide activation or rearrangement protocols.

- Mechanism: 3-Picoline

3-Picoline N-oxide

Nitration (ortho to N-oxide)

Deoxygenation.

- Key Reagents:

(oxidation),

(nitration),

(reduction).

B. 5-Methyl-2-nitrosopyridine (The Reactive Isomer)

This compound is almost exclusively synthesized via the oxidation of 2-amino-5-methylpyridine. It is often prepared in situ to avoid dimerization (azodioxy formation).

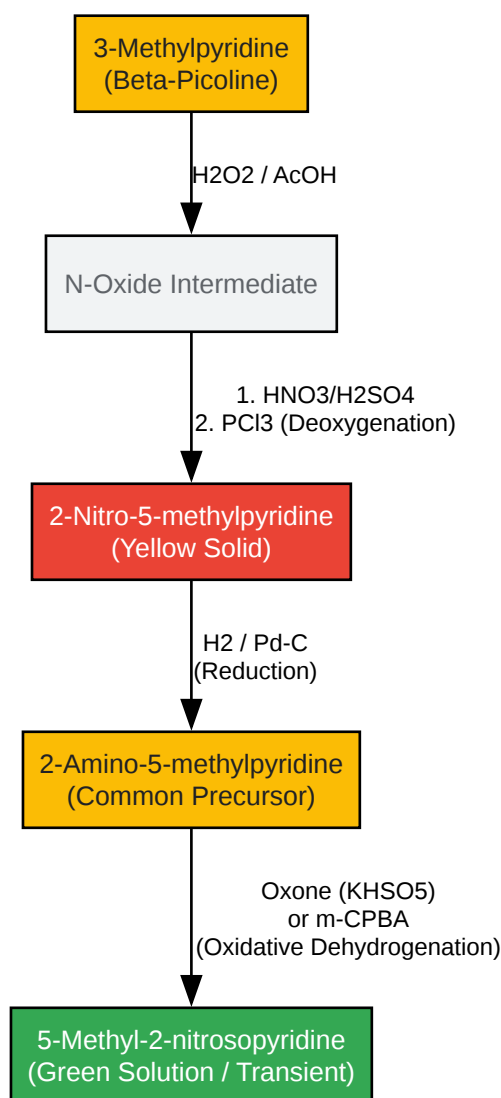
- Mechanism: Oxidative dehydrogenation of the primary amine.

- Key Reagents: Oxone (

) in DCM/Water or

-CPBA.

Synthesis Workflow Diagram



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Figure 2: Divergent synthetic pathways originating from methylpyridine derivatives.

Reactivity Profile: The "Why" Behind the Choice

The Nitro Group (): Electrophilic Activation

The nitro group acts as a strong electron-withdrawing group (EWG), deactivating the ring toward electrophilic attack but activating the C2 and C6 positions for Nucleophilic Aromatic Substitution (

).

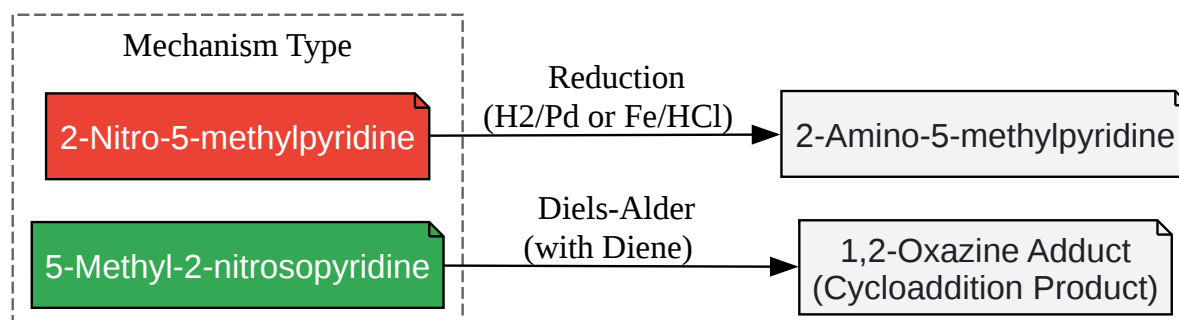
- Primary Utility: Replacing the nitro group with nucleophiles (amines, alkoxides) or reducing it to an amine to build complex pharmaceutical scaffolds (e.g., JAK2 inhibitors).

The Nitroso Group (): The Super-Dienophile

The nitroso moiety possesses a low-lying LUMO (Lowest Unoccupied Molecular Orbital), making it an exceptional dienophile.

- Mechanism: It undergoes Hetero-Diels-Alder (HDA) reactions with conjugated dienes to form 3,6-dihydro-1,2-oxazines.
- Selectivity: 2-Nitrosopyridines are particularly valued because they react cleanly with complex dienes (like thebaine or ergosterol) under mild conditions where other dienophiles fail.

Reaction Pathway Comparison



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Figure 3: Distinct reaction manifolds: Reduction vs. Cycloaddition.

Experimental Protocols

Protocol A: In Situ Generation of 5-Methyl-2-nitrosopyridine for Diels-Alder

Use this protocol when functionalizing a diene (e.g., Thebaine).

- Preparation: Dissolve 2-amino-5-methylpyridine (1.0 equiv) in DCM.

- Oxidation: Add a solution of Oxone (, 2.0 equiv) in water dropwise at with vigorous stirring.
- Observation: The organic phase will turn a characteristic green/blue color, indicating the formation of the nitroso monomer.
- Trapping: Add the target diene (1.0 equiv) immediately to the biphasic mixture.
- Completion: Stir at room temperature for 1-4 hours. The green color will fade as the nitroso compound is consumed in the cycloaddition.
- Workup: Separate layers, wash with water, dry over , and concentrate.

Protocol B: Reduction of 2-Nitro-5-methylpyridine

Use this protocol to synthesize the amine precursor.

- Setup: Charge a hydrogenation vessel with 2-nitro-5-methylpyridine (1.0 g) and MeOH (20 mL).
- Catalyst: Add 10% Pd/C (5 wt%).
- Reaction: Pressurize with (30 psi) and stir at RT for 2 hours.
- Purification: Filter through Celite to remove Pd/C. Concentrate filtrate to yield 2-amino-5-methylpyridine (White solid).

Analytical Differentiation

Technique	2-Nitro-5-methylpyridine	5-Methyl-2-nitrosopyridine
UV-Vis	nm (Yellow)	nm (Weak , Green)
IR Spectroscopy	Strong bands at ()	Band at (monomer)
NMR ()	Aromatic protons shifted downfield due to strong EWG effect of . [1]	Broadening may occur due to monomer-dimer equilibrium.

References

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- Properties of 2-Nitro-5-methylpyridine: PubChem Compound Summary. "2-Methyl-5-nitropyridine (CID 2794552)."
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Sources

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